

# Chloramine-B: A Technical Guide to Safety Precautions and Handling

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## Compound of Interest

Compound Name: Chloramine-B

Cat. No.: B1668639

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions and handling guidelines for **Chloramine-B** (sodium N-chlorobenzenesulfonamide). It is intended for laboratory personnel, researchers, and professionals in the drug development field who may work with this chemical. The information compiled herein is derived from multiple safety data sheets and chemical databases to ensure a thorough understanding of the associated hazards and mitigation strategies.

## Hazard Identification and Classification

**Chloramine-B** is a hazardous chemical that requires careful handling. It is classified as an organochlorine disinfectant. The primary hazards are associated with its corrosive and sensitizing properties.<sup>[1][2]</sup>

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[1][3][4]</sup>
- Skin Corrosion (Sub-category 1B): Causes severe skin burns and eye damage.<sup>[1][3][4][5]</sup>
- Respiratory Sensitization (Category 1): May cause allergy or asthma symptoms or breathing difficulties if inhaled.<sup>[1][3][4][5]</sup>
- Serious Eye Damage (Category 1): Causes serious eye damage.<sup>[1][4]</sup>

Signal Word: Danger[1][5]

Hazard Statements:

- H302: Harmful if swallowed.[1][3][5]
- H314: Causes severe skin burns and eye damage.[1][3][5]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][3][5]

Supplemental Hazard Information:

- EUH029: Contact with water liberates toxic gas.[1]
- Mixing with acids or ammonia can generate toxic fumes.[5][6]

## Quantitative Data Summary

The following tables summarize the key quantitative data for **Chloramine-B**.

**Table 1: Physical and Chemical Properties**

Property	Value	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>5</sub> ClNNaO <sub>2</sub> S	[3][7]
Molar Mass	213.62 g/mol	[3][7][8]
Appearance	White to slightly beige solid powder with a mild chlorine odor.	[6][7][9][10]
Solubility	Soluble in water and ethanol. Slightly soluble in ether and chloroform.	[6][8]
Decomposition Temperature	Decomposes explosively at 185°C.	[7]

**Table 2: Toxicological Data**

Parameter	Value	Species	Source(s)
LD50 (Oral)	300-2000 mg/kg	Rat	[5]
LD50 (Dermal)	>2000 mg/kg	Rat	[5]

## Table 3: Occupational Exposure Limits

Currently, there are no established occupational exposure limits (OELs) for **Chloramine-B** from major regulatory bodies.[4][11][12] In the absence of specific limits, exposure should be minimized through the use of engineering controls and personal protective equipment.

## Experimental and Handling Protocols

Adherence to strict safety protocols is mandatory when handling **Chloramine-B**. The following sections detail the necessary procedures for safe use in a laboratory or research setting.

### Engineering Controls

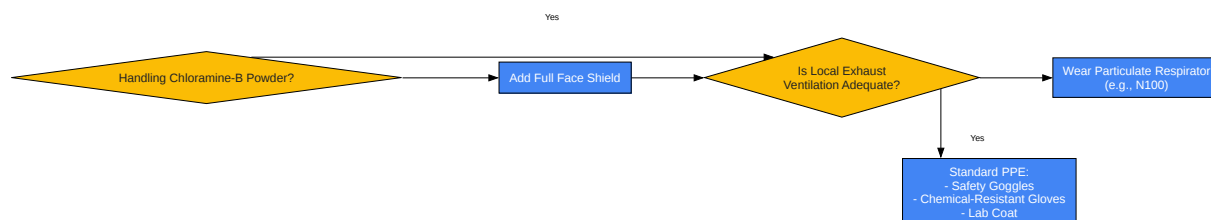
- Ventilation: Work with **Chloramine-B** should be conducted in a well-ventilated area.[3] Use of a chemical fume hood or local exhaust ventilation is required to keep airborne concentrations to a minimum, especially when handling the powder form where dust can be generated.[8][12]
- Emergency Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[12]

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Chloramine-B**.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[1][3]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[3][5]

- Clothing: Wear a lab coat, apron, or full protective suit to prevent skin contact.[3][5][8]  
Contaminated clothing should be removed immediately and washed before reuse.[5]
- Respiratory Protection: If ventilation is inadequate or if dusts are generated, a NIOSH-approved particulate respirator (e.g., N100) or a full-face supplied-air respirator should be used.[1][3][4]



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Caption: PPE selection workflow for handling **Chloramine-B**.

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust.[1][3][5] Avoid the formation of dust and aerosols.[3]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in work areas.[1][5]

- Keep away from incompatible materials such as acids, oxidizers, and flammable materials.  
[5][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]

## Storage Conditions

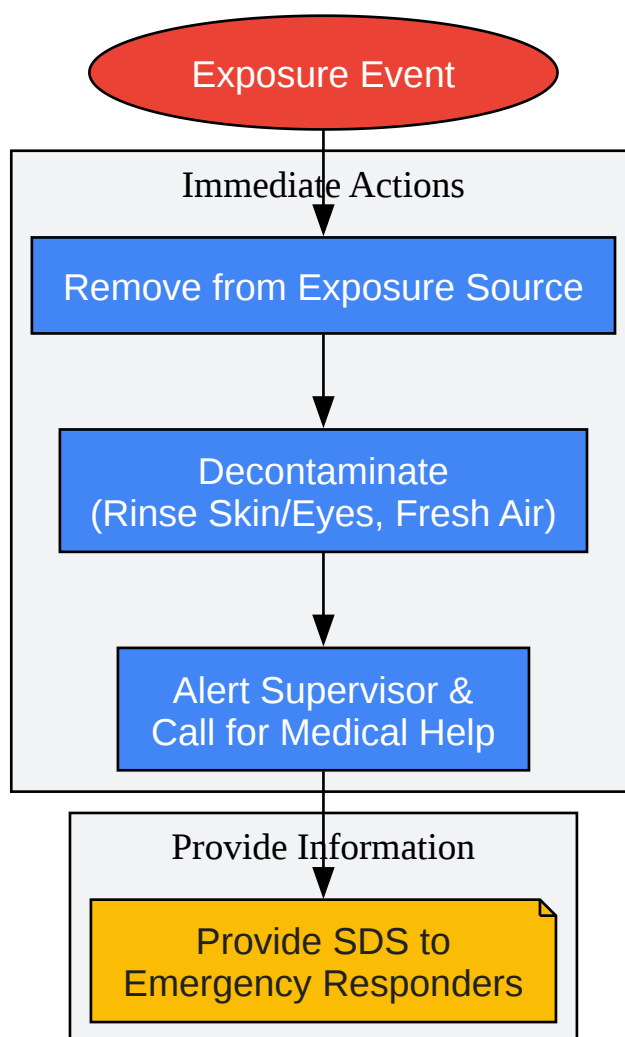
- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep containers tightly closed and sealed.[3][5]
- Protect from direct sunlight and moisture.[5]
- Store separately from incompatible materials, food, and animal feed.[1][5]

## Emergency Procedures

### First-Aid Measures

Immediate medical attention is required in all cases of significant exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[1][3][5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes.[1][5][8] Seek immediate medical attention as this chemical causes severe burns.[1][5]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids apart.[1][5] Remove contact lenses if present and easy to do. Continue rinsing and call a poison center or doctor immediately.[1][5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[1][3][5] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[3][5]



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Caption: Logical workflow for emergency response to exposure.

## Accidental Release Measures (Spills)

- Personal Precautions: Evacuate personnel to a safe area. Wear the appropriate level of PPE, including respiratory protection, to prevent contact with the spilled material.[3]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[1][3]
- Containment and Cleanup:
  - Do not add water, as it can liberate toxic gas.[1]

- Carefully sweep or scoop up the solid material, avoiding dust generation.[5] Use non-sparking tools.[3][5]
- Collect the spilled material in a dry, clean, and properly labeled container for disposal.[3][5]
- Ventilate the affected area.[1]

## Disposal Considerations

- Dispose of **Chloramine-B** and its containers in accordance with all applicable local, regional, and national regulations.[3][5]
- Do not dispose of it via household waste or drains.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[13] Damaged containers should not be reused.[5]

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